

An In-Depth Technical Guide to the Chemical Structure of Cascaroside B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cascaroside B

Cat. No.: B1255083

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cascaroside B is a prominent member of the anthraquinone glycoside family, naturally occurring bioactive compounds found in the aged bark of *Rhamnus purshiana* (Cascara sagrada). These compounds are of significant pharmacological interest, primarily for their well-established laxative properties. This technical guide provides a comprehensive overview of the chemical structure of **Cascaroside B**, supported by quantitative physicochemical data, detailed experimental protocols for its isolation, and a visualization of its metabolic activation pathway. This document is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and the development of new therapeutic agents.

Chemical Structure and Identification

Cascaroside B is an anthrone C,O-diglycoside. Its structure consists of an anthrone backbone, which is a tricyclic aromatic ketone, glycosidically linked to two glucose moieties. One glucose unit is attached via an O-glycosidic bond, while the other is attached via a C-glycosidic bond. **Cascaroside B** and its stereoisomer, Cascaroside A, are C-10 isomers of 8-O-(beta-D-glucopyranosyl)barbaloin[1].

Table 1: Chemical Identifiers for **Cascaroside B**

Identifier	Value
IUPAC Name	(10R)-1-hydroxy-3-(hydroxymethyl)-10-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]-8-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-10H-anthracen-9-one[2]
Molecular Formula	C ₂₇ H ₃₂ O ₁₄ [2][3][4]
SMILES	<chem>C1=CC2=C(C(=C1)O[C@H]3--INVALID-LINK--CO)O)O">C@@HO)C(=O)C4=C([C@@H]2[C@H]5--INVALID-LINK--CO)O)O">C@@HO)C=C(C=C4O)CO</chem> [4]
InChI Key	MNAYRSRTNMVAPR-OPEXUXIQSA-N[3]
CAS Number	53861-34-0[2][4]

Physicochemical Properties

The physicochemical properties of **Cascaroside B** are essential for its handling, formulation, and understanding its biological activity. The available quantitative data is summarized below. It should be noted that detailed public-domain spectral data (NMR, IR, UV-Vis) for pure **Cascaroside B** is not readily available, although the use of these techniques for its characterization is documented[1][5].

Table 2: Physicochemical Data for **Cascaroside B**

Property	Value	Source(s)
Molecular Weight	580.54 g/mol	[3]
Monoisotopic Mass	580.17920569 Da	[2]
Melting Point	175-178 °C	[6]
Optical Rotation	$[\alpha]^{30D} -104.4$ (MeOH)	[6]
Hydrogen Bond Donor Count	10	[6]
Hydrogen Bond Acceptor Count	14	[6]
Rotatable Bond Count	6	[6]
Topological Polar Surface Area	247 Å ²	[2]
Storage Temperature	2°C - 8°C	[4]

Experimental Protocols: Isolation and Purification

The isolation of **Cascaroside B** from its natural source, the bark of *Rhamnus purshiana*, is a complex process involving extraction and multi-step chromatographic purification. High-performance countercurrent chromatography (HPCCC) has been demonstrated as a powerful technique for this purpose.

General Extraction and Fractionation

- Starting Material: Powdered, dried bark of *Rhamnus purshiana* (aged for at least one year).
- Extraction: The powdered bark is subjected to a percolation process.
- Solvent Partitioning: The resulting crude extract is dried and then partitioned with solvents of increasing polarity, such as hexane, ethyl acetate, and a methanol/water mixture, to separate compounds based on their polarity. The cascarosides are typically enriched in the more polar fractions.

Isolation by High-Performance Countercurrent Chromatography (HPCCC)

Objective: To isolate pure **Cascaroside B** from a water-soluble or n-butanol-soluble extract of *Cascara sagrada*.

Methodology: A preparative-scale HPCCC method can be employed for efficient, one-step isolation.

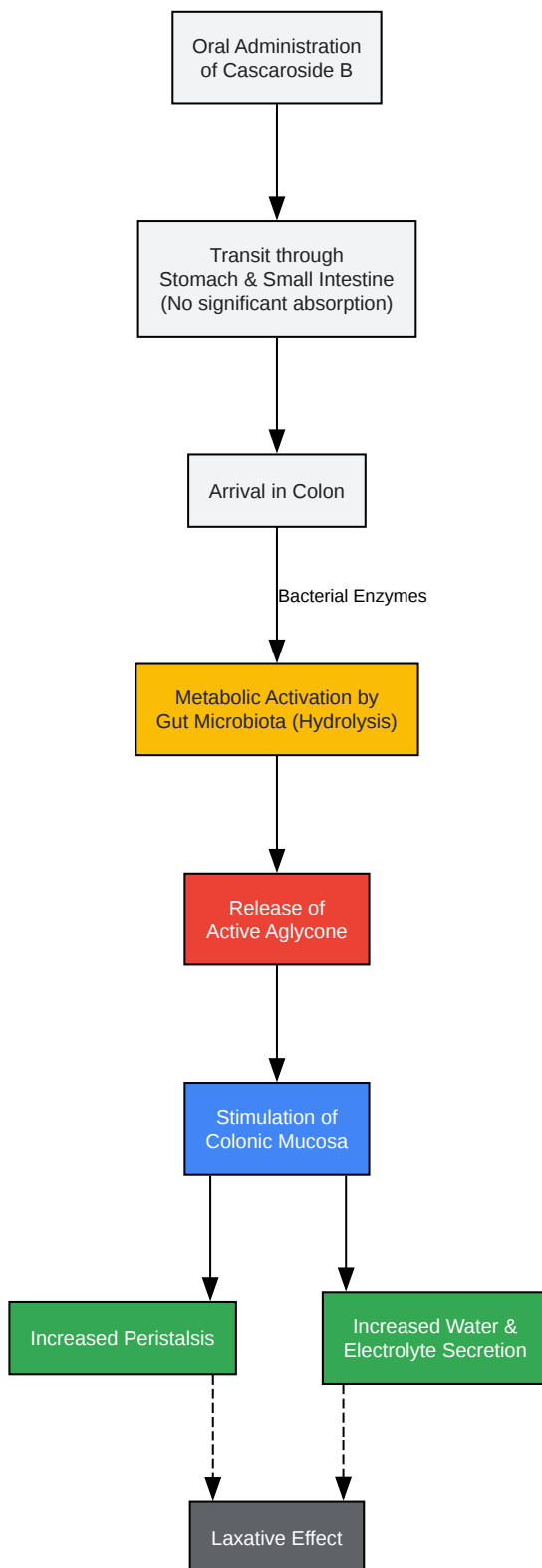
- Instrumentation: Preparative-scale High-Performance Countercurrent Chromatograph.
- Solvent System: A two-phase solvent system is selected. For the isolation of Cascarosides A and B from a water-soluble extract, a system of ethyl acetate-n-butanol-water (2:8:10, v/v/v) has been successfully used.
- Procedure:
 - The HPCCC column is filled with the stationary phase (the upper phase of the solvent system).
 - The apparatus is rotated at a specific speed (e.g., 800 rpm).
 - The mobile phase (the lower phase) is then pumped through the column at a defined flow rate.
 - Once hydrodynamic equilibrium is reached, the sample (e.g., 2.1 g of the water-soluble extract dissolved in the solvent mixture) is injected.
 - The effluent from the column is continuously monitored with a UV detector.
 - Fractions are collected based on the detector response.
 - The collected fractions are analyzed by a suitable method (e.g., HPLC) to identify those containing pure **Cascaroside B**.

Biological Activity and Mechanism of Action

Cascaroside B, as an anthraquinone glycoside, functions as a pro-drug. It is not pharmacologically active in its native state. Upon oral administration, it passes through the upper gastrointestinal tract largely unabsorbed. In the colon, gut microbiota play a crucial role in its activation. Bacterial enzymes hydrolyze the glycosidic bonds, releasing the active aglycone. This active metabolite then exerts a stimulant laxative effect by irritating the colonic mucosa, which increases peristalsis and promotes the secretion of water and electrolytes into the intestinal lumen.

Below is a diagram illustrating the logical workflow of **Cascaroside B**'s metabolic activation and mechanism of action.

Metabolic Activation and Mechanism of Cascaroside B



[Click to download full resolution via product page](#)

Metabolic activation pathway of **Cascaroside B**.

Conclusion

Cascaroside B is a structurally defined anthraquinone glycoside with significant therapeutic relevance. This guide has provided a detailed overview of its chemical structure, physicochemical properties, and established protocols for its isolation. The elucidation of its metabolic activation by gut microbiota is key to understanding its pharmacological effect. Further research into this and other related cascarosides may yield new insights into drug metabolism and natural product-based therapies for gastrointestinal disorders.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cascarosides A and B - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cascaroside B | C₂₇H₃₂O₁₄ | CID 14605093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. Cascaroside B | 53861-34-0 | FC165646 | Biosynth [biosynth.com]
- 5. New cascarosides from Rhamnus purshiana and fragmentation studies of the class by ion trap mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Showing Compound Cascaroside B (FDB014531) - FooDB [foodb.ca]
- 7. To cite this document: BenchChem. [An In-Depth Technical Guide to the Chemical Structure of Cascaroside B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1255083#what-is-the-chemical-structure-of-cascaroside-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com